

# LY2857785 Technical Support Center: Stability, Storage, and Handling

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## Compound of Interest

Compound Name: LY2857785

Cat. No.: B15567119

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **LY2857785**, a potent and selective CDK9 inhibitor. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **LY2857785** solid powder?

A1: **LY2857785** as a solid powder is stable for extended periods when stored at low temperatures. For long-term storage, -20°C is recommended, which can preserve the compound for up to 4 years.<sup>[1]</sup> Shorter-term storage at 4°C for up to 2 years is also acceptable.<sup>[2]</sup>

Q2: How should I store solutions of **LY2857785**?

A2: The stability of **LY2857785** in solution is dependent on the storage temperature. For maximum stability, it is recommended to store stock solutions at -80°C, which can preserve them for up to 2 years.<sup>[2]</sup><sup>[3]</sup> Storage at -20°C is also possible for a shorter duration of up to 1 year.<sup>[2]</sup><sup>[3]</sup> To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.<sup>[2]</sup> It is not recommended to store solutions for long periods.<sup>[4]</sup>

Q3: What solvents are suitable for dissolving **LY2857785**?

A3: **LY2857785** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is a commonly used solvent, with a solubility of up to 23 mg/mL.[3] It is also soluble in ethanol ( $\geq 13.87$  mg/mL with gentle warming) and 0.1N HCl.[4][5] Note that hygroscopic or wet DMSO can negatively impact solubility, so using fresh, anhydrous DMSO is crucial.[2][3]

Q4: My **LY2857785** solution appears to have precipitated. What should I do?

A4: Precipitation can occur, especially with concentrated solutions or after storage. If you observe precipitation, gentle warming and/or sonication can be used to help redissolve the compound.[2] Always ensure the solution is clear before use in experiments.

Q5: How is **LY2857785** typically shipped?

A5: **LY2857785** is generally shipped at room temperature for continental US deliveries, though this may vary for other locations.[1][2] Some suppliers may ship with blue ice.[4] Upon receipt, it is important to transfer the compound to the recommended storage conditions as soon as possible.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the compound is stored at the correct temperature (-20°C for powder, -80°C for solutions) and protected from moisture.[1][2][3] Use aliquots to avoid repeated freeze-thaw cycles.[2]
Difficulty dissolving the compound	Incorrect solvent or solvent quality.	Use fresh, anhydrous DMSO for optimal solubility.[2][3] Gentle warming and sonication can aid dissolution.[2] For in vivo studies, consider using co-solvents like PEG300 and Tween-80.[2]
Precipitation in stock solution	Solution is supersaturated or has been stored improperly.	Warm the solution gently and sonicate to redissolve. If precipitation persists, consider preparing a fresh, less concentrated stock solution.
Low cellular potency observed	Inaccurate concentration due to incomplete dissolution or degradation.	Visually inspect the solution for any undissolved particles. Prepare fresh dilutions from a properly stored stock solution for each experiment.

## Stability and Storage Conditions Summary

### Solid Powder Storage

Storage Temperature	Duration	Citations
-20°C	≥ 4 years	[1]
-20°C	3 years	[2][3]
4°C	2 years	[2]

#### Solution Storage (in Solvent)

Storage Temperature	Duration	Citations
-80°C	2 years	[2]
-80°C	1 year	[3]
-20°C	1 year	[2]
-20°C	1 month	[3]

## Experimental Protocols

### Preparation of a 10 mM DMSO Stock Solution

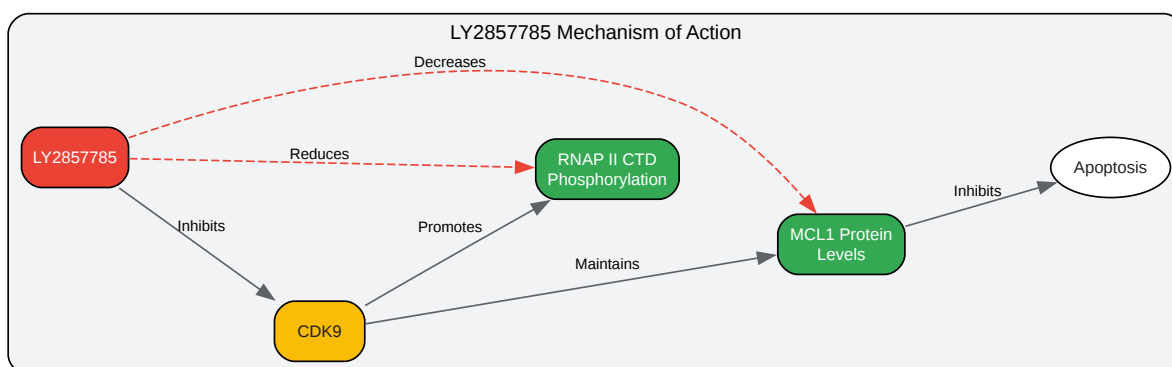
- Materials: **LY2857785** powder, anhydrous DMSO.
- Calculation: The molecular weight of **LY2857785** is 448.60 g/mol .[2] To prepare a 10 mM solution, you will need 4.486 mg of **LY2857785** per 1 mL of DMSO.
- Procedure:
  - Weigh out the required amount of **LY2857785** powder in a suitable vial.
  - Add the calculated volume of anhydrous DMSO.
  - To aid dissolution, the mixture can be gently warmed (up to 80°C) and subjected to ultrasonication until the solution is clear.[2]
- Storage: Aliquot the stock solution into single-use vials and store at -80°C for up to 2 years. [2]

## Preparation of a Formulation for In Vivo Studies

This protocol yields a clear solution of  $\geq 1$  mg/mL.[2]

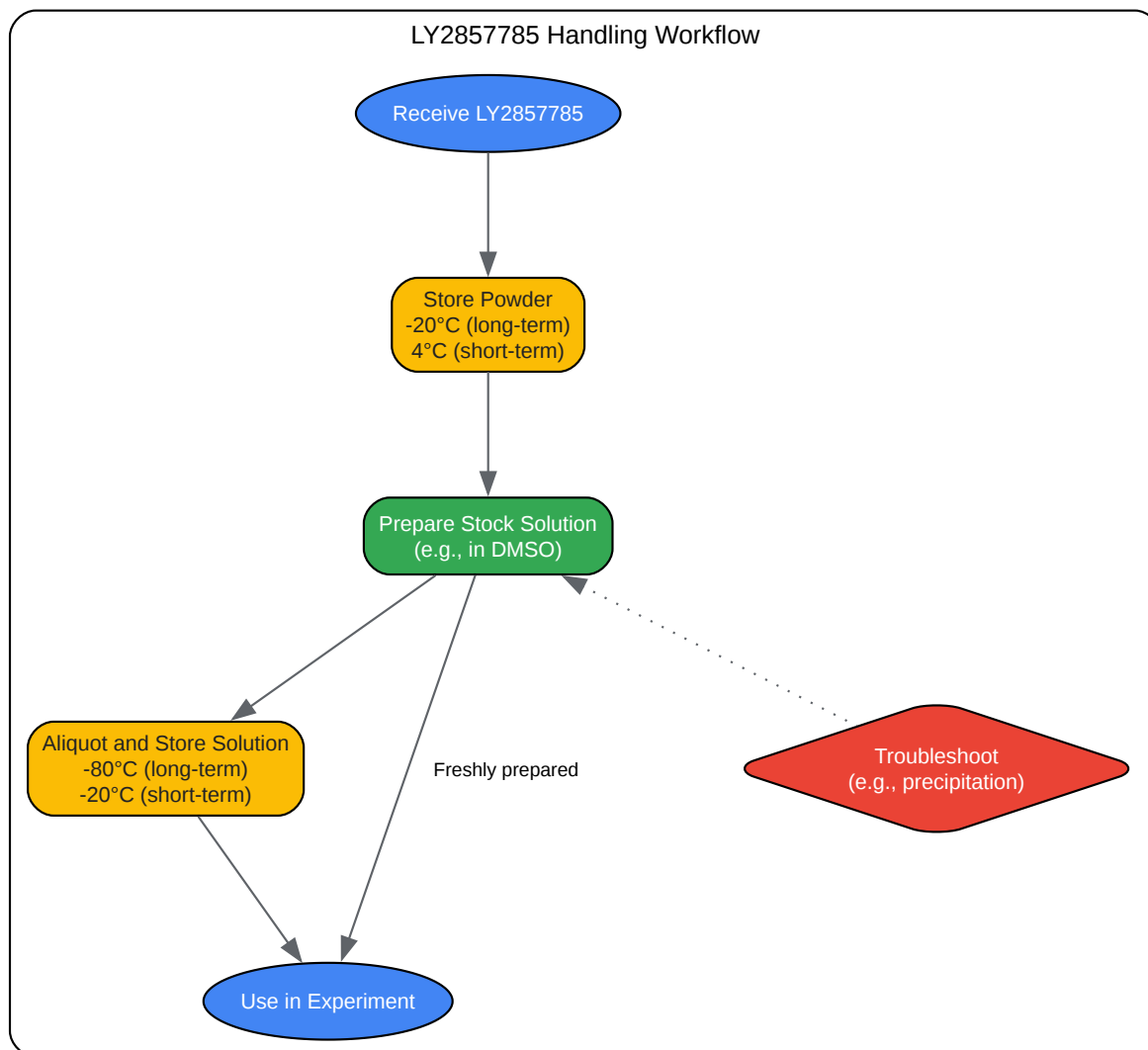
- Materials: 10 mg/mL **LY2857785** in DMSO stock solution, PEG300, Tween-80, Saline.
- Procedure:
  - Start with 100  $\mu$ L of the 10 mg/mL DMSO stock solution.
  - Add 400  $\mu$ L of PEG300 and mix until the solution is even.
  - Add 50  $\mu$ L of Tween-80 and mix thoroughly.
  - Finally, add 450  $\mu$ L of Saline to reach a final volume of 1 mL.
- Note: This formulation should be prepared fresh for immediate use.

## Visual Guides



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Caption: Mechanism of action of **LY2857785**.



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Caption: Recommended workflow for handling **LY2857785**.

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- To cite this document: BenchChem. [LY2857785 Technical Support Center: Stability, Storage, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567119#ly2857785-stability-and-storage-conditions]

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